

An In-depth Technical Guide on the Safety of m-PEG7-aldehyde

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Compound of Interest

Compound Name: *m*-PEG7-aldehyde

Cat. No.: B609287

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This guide provides a comprehensive overview of the safety information for methoxy-polyethylene glycol with seven ethylene glycol units and a terminal aldehyde functional group (**m-PEG7-aldehyde**). The information is compiled from safety data sheets of structurally similar polyethylene glycol (PEG) derivatives and is intended for researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

Based on data from similar PEG aldehyde compounds, **m-PEG7-aldehyde** is generally considered to have a low hazard profile. It is not typically classified as a hazardous substance. [1] However, as with any chemical reagent, appropriate safety precautions should be observed.

Quantitative Hazard Ratings:

The following table summarizes the typical hazard ratings for methoxy PEG derivatives, which are expected to be similar for **m-PEG7-aldehyde**.

Hazard Category	NFPA Rating	Health Rating	Flammability Rating	Reactivity Rating	Contact Rating
Methoxy PEG Propionaldehyde	Health: 0, Flammability: 1, Reactivity: 0[1]	1 - Slight[1]	1 - Slight[1]	1 - Slight[1]	0 - None[1]

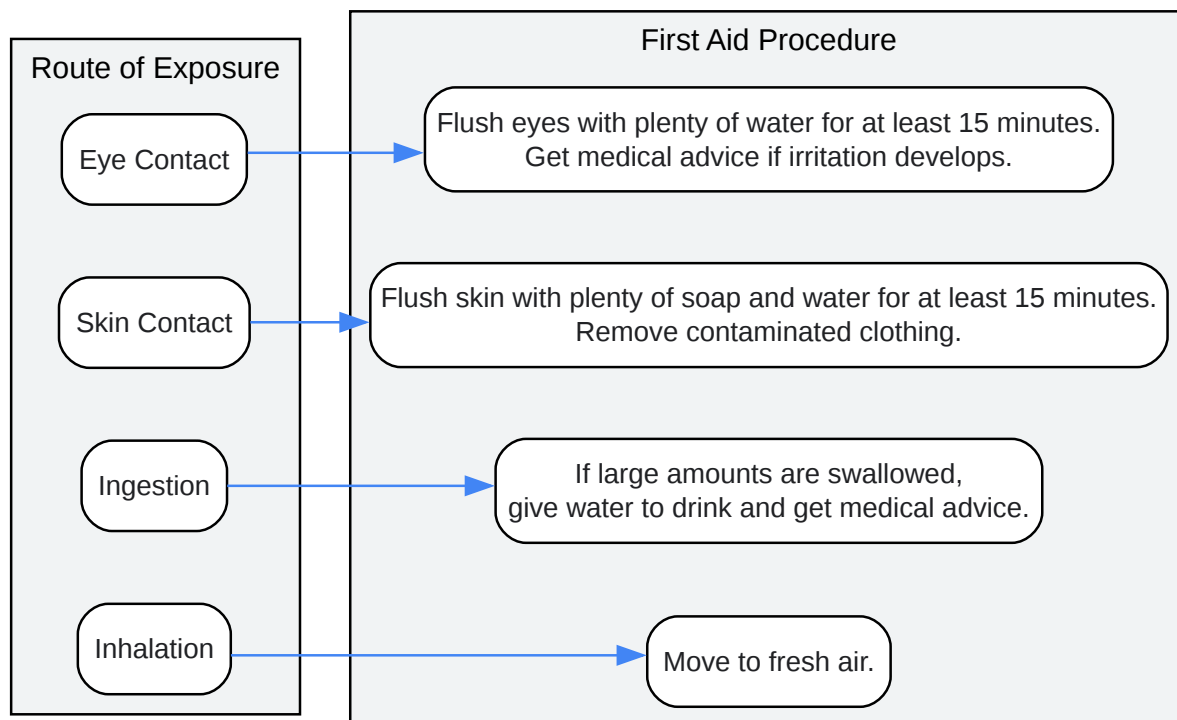
Potential Health Effects

The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The potential health effects are generally mild.

- Inhalation: May act as a mechanical irritant, but no adverse health effects are expected from inhalation under normal conditions.[\[1\]](#)
- Ingestion: Ingestion of large doses, particularly of lower molecular weight PEGs, may cause gastrointestinal upset.[\[1\]](#)
- Skin Contact: No significant adverse effects are expected.[\[1\]](#)
- Eye Contact: Not expected to cause significant irritation.[\[1\]](#)
- Chronic Exposure: No information on the effects of chronic exposure has been found.[\[1\]](#)

First Aid Measures

The following diagram outlines the recommended first aid procedures in case of exposure to **m-PEG7-aldehyde**.



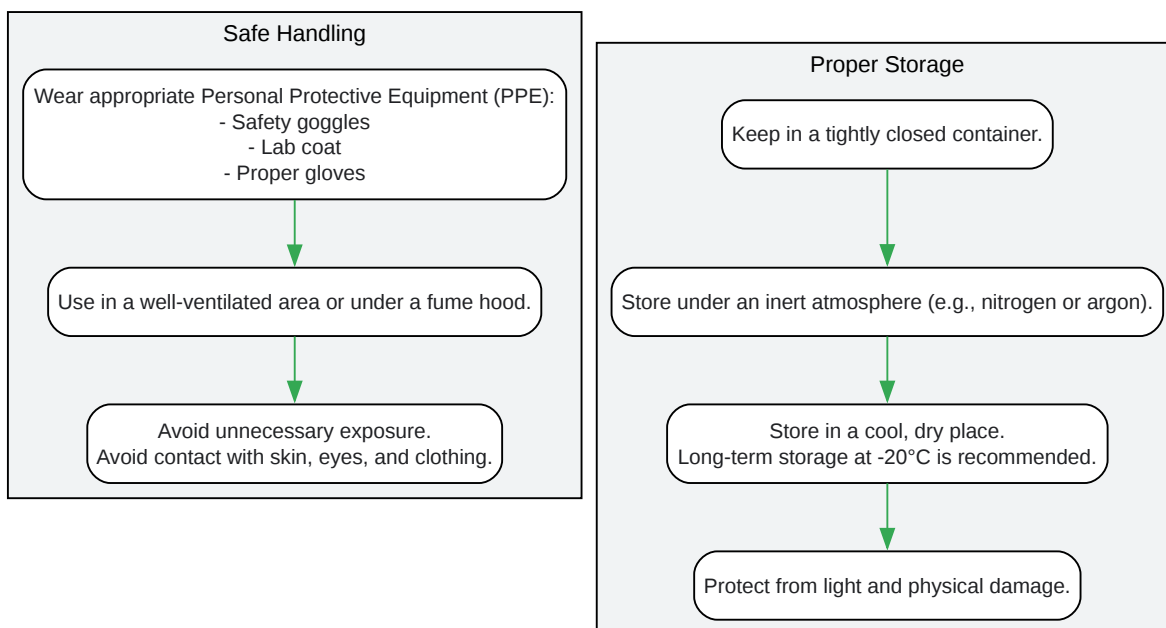
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First Aid Procedures for **m-PEG7-aldehyde** Exposure.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **m-PEG7-aldehyde** and ensure laboratory safety.

Recommended Handling and Storage Protocol:



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Recommended protocol for handling and storage of **m-PEG7-aldehyde**.

Physical and Chemical Properties

While a specific safety data sheet for **m-PEG7-aldehyde** was not located, the properties of polyethylene glycol and its derivatives are well-documented.

Property	Value
Appearance	White to off-white solid or viscous liquid, depending on molecular weight.
Solubility	Soluble in water and many organic solvents.[2]
Stability	Chemically stable under standard ambient conditions.

Stability and Reactivity

m-PEG7-aldehyde is generally stable. However, certain conditions and materials should be avoided.

- Conditions to Avoid: Strong heating.
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide and carbon dioxide.

Toxicological Information

No specific toxicological studies for **m-PEG7-aldehyde** were found. However, polyethylene glycol, the backbone of this molecule, is known to be non-toxic and biocompatible, which is why it is widely used in pharmaceutical applications.[2]

Disposal Considerations

Dispose of **m-PEG7-aldehyde** and its containers in accordance with local, regional, and national regulations. It is recommended to dispose of the chemical waste through a licensed contractor. Do not flush to sewer.[1]

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References

- 1. jenkemusa.com [jenkemusa.com]
- 2. usp.org [usp.org]
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